

# Amifampridine solubility and stability in aqueous research solutions

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Compound of Interest					
Compound Name:	Amifampridine				
Cat. No.:	B372788	Get Quote			

## Amifampridine Aqueous Research Solutions: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **amifampridine** in aqueous research solutions. Find answers to frequently asked questions and troubleshoot common experimental issues to ensure the accuracy and reproducibility of your results.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended form of **amifampridine** for research purposes?

A1: For research applications requiring aqueous solutions, **amifampridine** phosphate is the recommended form. The phosphate salt exhibits significantly greater stability compared to the **amifampridine** free base, particularly in solution.[1][2] It is the form used in the approved drug product FIRDAPSE® and does not require refrigeration for storage as a solid.[3][4]

Q2: What is the aqueous solubility of **amifampridine**?

A2: **Amifampridine** free base has a water solubility of 25 g/L at 20°C.[3] **Amifampridine** phosphate is described as being freely soluble in water.[3] A 1% aqueous solution of **amifampridine** phosphate has a pH of approximately 4.4 at ambient conditions.[5]

Q3: In which other solvents is **amifampridine** soluble?



A3: **Amifampridine** free base is readily soluble in alcohols and hot water, but only slightly soluble in diethyl ether.[3] **Amifampridine** phosphate is slightly soluble in dimethylsulfoxide (DMSO), glacial acetic acid, and methanol, and very slightly soluble in ethanol.[5]

Q4: How should I store solid amifampridine phosphate?

A4: Solid **amifampridine** phosphate is stable and should be stored at room temperature (25°C).[5] It is sensitive to light, so it should be protected from prolonged exposure.[5]

Q5: How stable are **amifampridine** aqueous solutions?

A5: **Amifampridine** phosphate solutions are more stable than the free base, especially under oxidative stress.[1][6] Stability data for the commercial product indicates that it is stable for up to 36 months under long-term conditions (25°C / 60% RH).[5] For prepared research solutions, it is best practice to use them fresh or store them appropriately to minimize degradation.

Q6: What are the known degradation products of amifampridine?

A6: Under forced degradation conditions, **amifampridine** can degrade. In the presence of hydrogen peroxide (oxidative stress), the primary degradation products of the free base are 4-amino, 3-nitropyridine and 3,4-diaminopyridine-N-oxide. The phosphate salt is more resistant to oxidation, with only a smaller amount of 4-amino, 3-nitropyridine being formed.[6]

### **Data Summary Tables**

Table 1: Solubility of **Amifampridine** and its Phosphate Salt



Compound	Solvent	Solubility	Temperature	Reference
Amifampridine (free base)	Water	25 g/L	20°C	[3]
Amifampridine Phosphate	Water	Freely Soluble	Ambient	[3]
Amifampridine Phosphate	DMSO	Slightly Soluble	Not Specified	[5]
Amifampridine Phosphate	Methanol	Slightly Soluble	Not Specified	[5]
Amifampridine Phosphate	Ethanol	Very Slightly Soluble	Not Specified	[5]

Table 2: Stability of Amifampridine Phosphate (Solid)

Condition	Duration	Observation	Reference
Long-term (25°C / 60% RH)	36 months	Stable	[5]
Intermediate (30°C / 75% RH)	12 months	Stable	[5]
Accelerated (40°C / 75% RH)	6 months	Stable	[5]
Light Exposure (13500 Lux / 1.96 W/m²)	102 hours	Slight darkening of powder, no significant impurity increase	[5]

## **Experimental Protocols**

Protocol 1: Preparation of a 10 mM Amifampridine Phosphate Aqueous Stock Solution

Materials:



- Amifampridine phosphate powder
- Sterile, purified water (e.g., Milli-Q or equivalent)
- Sterile conical tubes or vials
- Calibrated analytical balance and weigh paper/boat
- Vortex mixer
- Sterile 0.22 μm syringe filter

#### Procedure:

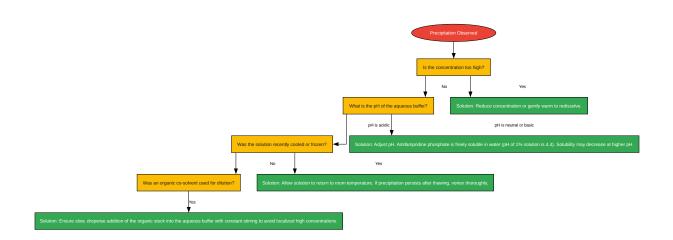
- Calculate the required mass: The molecular weight of **amifampridine** phosphate (C₅H<sub>7</sub>N<sub>3</sub> · H₃PO₄) is 207.14 g/mol . To prepare 10 mL of a 10 mM stock solution, you will need:
  - Mass (g) = 10 mmol/L \* 0.010 L \* 207.14 g/mol = 0.020714 g = 20.714 mg
- Weigh the amifampridine phosphate: Carefully weigh out the calculated amount of amifampridine phosphate powder using an analytical balance.
- Dissolution: Transfer the powder to a sterile conical tube. Add a portion of the sterile water (e.g., 8 mL for a final volume of 10 mL). Vortex thoroughly until the powder is completely dissolved.
- Adjust to final volume: Add sterile water to reach the final desired volume (10 mL).
- Sterilization (optional but recommended for cell-based assays): To ensure sterility, filter the solution through a 0.22  $\mu$ m syringe filter into a new sterile tube.
- Aliquoting and Storage:
  - For immediate use, the solution can be stored at 2-8°C for a short period.
  - For long-term storage, it is recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. Store aliquots at -20°C or -80°C.



#### **Troubleshooting Guide**

Issue: Precipitation is observed in my amifampridine phosphate solution.

This guide will help you identify the potential cause of precipitation and provide solutions.



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Caption: Troubleshooting workflow for **amifampridine** solution precipitation.

### **Mechanism of Action**



Amifampridine exerts its therapeutic effect by blocking voltage-gated potassium channels in presynaptic nerve terminals. This action prolongs the depolarization of the nerve terminal membrane, which in turn leads to an increased influx of calcium ions through voltage-gated calcium channels. The elevated intracellular calcium concentration enhances the exocytosis of acetylcholine-containing vesicles, thereby increasing the amount of acetylcholine released into the neuromuscular junction and improving neuromuscular transmission.[3]



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Caption: Mechanism of action of **amifampridine** at the neuromuscular junction.

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